

Analytical methods for 2-Chloro-3-fluoropyridine-4-carboxamide quantification

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Compound of Interest

Compound Name: 2-Chloro-3-fluoropyridine-4-carboxamide

CAS No.: 1378654-14-8

Cat. No.: B1435297

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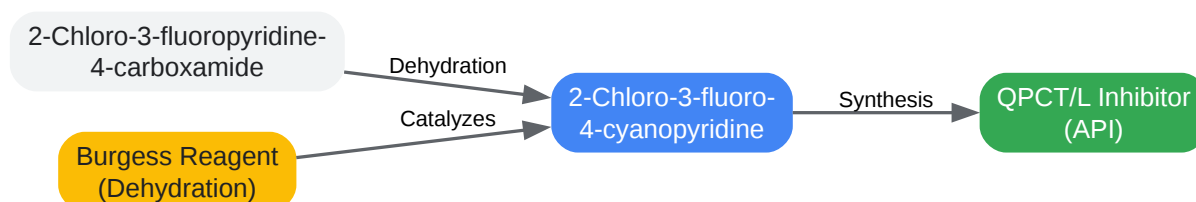
Application Note: Advanced Analytical Methodologies for the Quantification of **2-Chloro-3-fluoropyridine-4-carboxamide**

Target Audience: Analytical Chemists, Synthetic Researchers, and Pharmaceutical Drug Development Professionals. **Objective:** To provide a comprehensive, self-validating analytical framework for the quantification of **2-Chloro-3-fluoropyridine-4-carboxamide** across high-concentration assay profiling and trace-level impurity detection.

Scientific Context & Mechanistic Insights

2-Chloro-3-fluoropyridine-4-carboxamide (CAS: 1378654-14-8) is a highly functionalized heterocyclic building block. Recently, it has emerged as a critical intermediate in the synthesis of piperidinylpyridinylcarbonitrile derivatives, which are potent inhibitors of Glutaminyl-peptide cyclotransferase (QPCT) and glutaminyl-peptide cyclotransferase-like protein (QPCTL) ([1]). These inhibitors are currently under rigorous investigation for the treatment of neurodegenerative and inflammatory diseases[1].

From an analytical and synthetic perspective, the primary transformation of this carboxamide involves its dehydration to the corresponding cyanopyridine (nitrile) using the Burgess reagent ([2]). As a Senior Application Scientist, I designed the following analytical protocols specifically to resolve the highly polar carboxamide starting material from its less polar nitrile product, ensuring accurate In-Process Control (IPC) and final Active Pharmaceutical Ingredient (API) impurity profiling.



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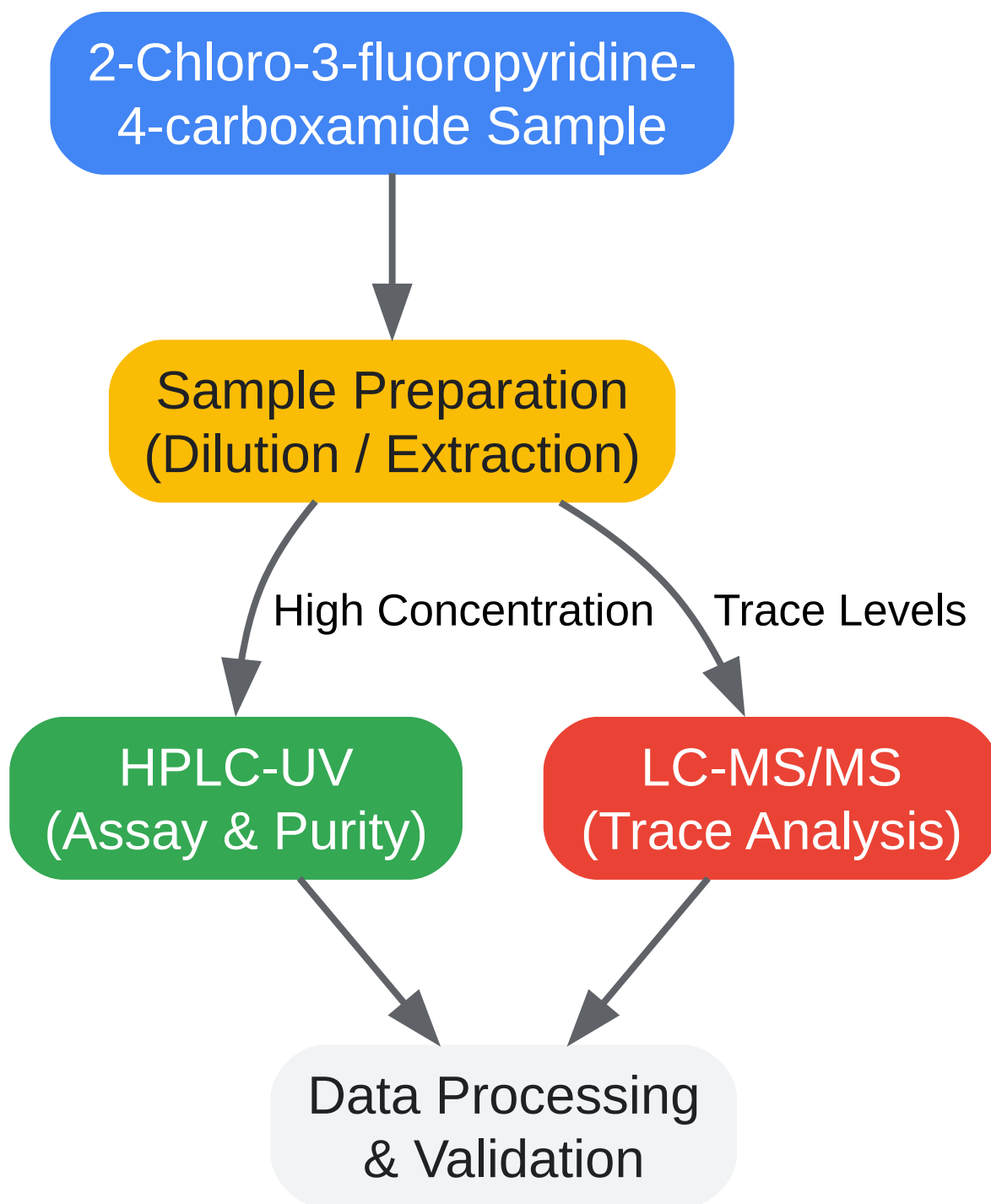
Fig 1. Chemical transformation of the carboxamide intermediate in QPCT/L inhibitor synthesis.

Physicochemical Profiling & Method Rationale

Understanding the molecular behavior of **2-Chloro-3-fluoropyridine-4-carboxamide** (MW: 174.56 g/mol, Formula: C₆H₄ClFN₂O) ([3]) is essential for method development:

- **Column Selection (The Causality):** Traditional C18 columns often struggle to retain highly polar, low-molecular-weight pyridines. Therefore, a Pentafluorophenyl (PFP) stationary phase is mandated here. The PFP phase offers orthogonal retention mechanisms—specifically dipole-dipole interactions, π - π stacking, and hydrogen bonding with the carboxamide group—yielding superior retention and selectivity for fluorinated aromatics.
- **Mobile Phase Chemistry:** The electron-withdrawing chlorine and fluorine atoms significantly reduce the basicity of the pyridine nitrogen. Using an acidic mobile phase (0.1% Formic Acid, pH ~2.7) ensures consistent protonation for positive Electrospray Ionization (ESI+) while suppressing secondary silanol interactions on the column, which prevents peak tailing.
- **Sample Quenching:** For reaction monitoring, the protocol utilizes a cold methanol quench. This instantly precipitates inorganic salts and halts the Burgess reagent-mediated dehydration, locking the reaction state for accurate quantification.

Analytical Workflow Overview



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Fig 2. Analytical workflow for **2-Chloro-3-fluoropyridine-4-carboxamide** quantification.

Protocol A: HPLC-UV Method (Assay & Reaction Monitoring)

This method is designed for high-concentration assay profiling (1.0 µg/mL to 100 µg/mL).

Self-Validating System (Trustworthiness): Before any sample analysis, a System Suitability Test (SST) must be performed. The system is only validated if the resolution (Rs) between **2-Chloro-3-fluoropyridine-4-carboxamide** and its primary degradation product (2-chloro-3-fluoro-4-cyanopyridine) is > 2.0, with a tailing factor of < 1.5.

Step-by-Step Methodology:

- **Standard Preparation:** Accurately weigh 10.0 mg of the reference standard into a 10 mL volumetric flask. Dissolve in 5 mL of Methanol/Water (50:50, v/v) using ultrasonic extraction for 5 minutes. Dilute to volume to yield a 1.0 mg/mL stock.
- **Calibration Curve:** Serially dilute the stock solution with Mobile Phase A to create working standards at 1, 5, 10, 25, 50, and 100 µg/mL.
- **Sample Quenching (In-Process Control):** Extract 10 µL of the active synthesis reaction mixture. Immediately quench by adding 990 µL of cold Methanol (-20°C). Vortex for 10 seconds and centrifuge at 12,000 rpm for 5 minutes. Transfer the supernatant to an amber HPLC vial.
- **Chromatographic Execution:** Inject 5 µL of the prepared sample onto the PFP column using the gradient parameters outlined in Table 1. Monitor UV absorbance at 265 nm.

Table 1: HPLC-UV Gradient Program & Parameters

Parameter	Specification
Column	Waters XSelect HSS PFP (100 x 2.1 mm, 2.5 μ m)
Mobile Phase A	0.1% Formic Acid in MS-Grade Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40°C

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Curve Profile
0.0	95	5	Initial
1.0	95	5	Isocratic Hold
7.0	10	90	Linear Gradient
8.5	10	90	Column Wash
8.6	95	5	Re-equilibration
12.0	95	5	End

Protocol B: LC-MS/MS Method (Trace Impurity Quantification)

When **2-Chloro-3-fluoropyridine-4-carboxamide** acts as a potential unreacted trace impurity in the final API, UV detection lacks the requisite sensitivity. This tandem mass spectrometry (QqQ) approach achieves a Lower Limit of Quantification (LLOQ) of 1.0 ng/mL.

Self-Validating System (Trustworthiness): To definitively rule out false positives, this protocol mandates a blank matrix injection immediately following the highest calibration standard to verify zero carryover. Furthermore, the Internal Standard (IS) response must not deviate by more than $\pm 15\%$ across the entire analytical batch.

Step-by-Step Methodology:

- **Matrix Preparation:** Dissolve 10 mg of the final synthesized API in 1 mL of Acetonitrile to precipitate highly polar matrix components.
- **Extraction & Spiking:** Spike the matrix with a stable isotope-labeled internal standard (e.g., ^{13}C -labeled analog, if available) to a final concentration of 50 ng/mL to correct for ion suppression.
- **MS Tuning & Fragmentation Logic:** Infuse a 1 $\mu\text{g/mL}$ solution of the analyte directly into the ESI source. The primary precursor ion is the ^{35}Cl isotope $[\text{M}+\text{H}]^+$ at m/z 175.0. The dominant fragmentation pathway involves the cleavage of the carboxamide group, resulting in the loss of NH_3 (17 Da) to yield m/z 158.0, and the loss of formamide to yield m/z 130.0.
- **Acquisition:** Execute the LC-MS/MS in Multiple Reaction Monitoring (MRM) mode using the optimized collision energies detailed in Table 2.

Table 2: LC-MS/MS MRM Transitions & Source Parameters

Analyte Role	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
Quantifier	175.0	158.0	50	25	15
Qualifier	175.0	130.0	50	25	25

(Note: Capillary voltage set to 3.0 kV; Desolvation temperature set to 450°C; Desolvation gas flow at 800 L/hr).

References

- Title: Piperidinylpyridinylcarbonitrile derivatives as inhibitors of glutaminyl-peptide cyclotransferase and glutaminyl-peptide cyclotransferase like protein (WO2025031917A1)
- Title: Piperidinylpyridinylcarbonitrile derivatives as inhibitors of glutaminyl-peptide cyclotransferase and glutaminyl-peptide cyclotransferase like protein (WO2025031918A1)

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Sources

- [1. WO2025031917A1 - Piperidinyropyridinylcarbonitrile derivatives as inhibitors of glutaminy-peptide cyclotransferase and glutaminy-peptide cyclotransferase like protein - Google Patents \[patents.google.com\]](#)
- [2. WO2025031918A1 - Piperidinyropyridinylcarbonitrile derivatives as inhibitors of glutaminy-peptide cyclotransferase and glutaminy-peptide cyclotransferase like protein - Google Patents \[patents.google.com\]](#)
- [3. EnamineStore \[enaminestore.com\]](#)
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